

# Technical Support Center: Overcoming Low Yield in Recombinant Histatin 3 Expression

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## Compound of Interest

Compound Name: *Histatin 3*  
CAS No.: *112844-49-2*  
Cat. No.: *B12772732*

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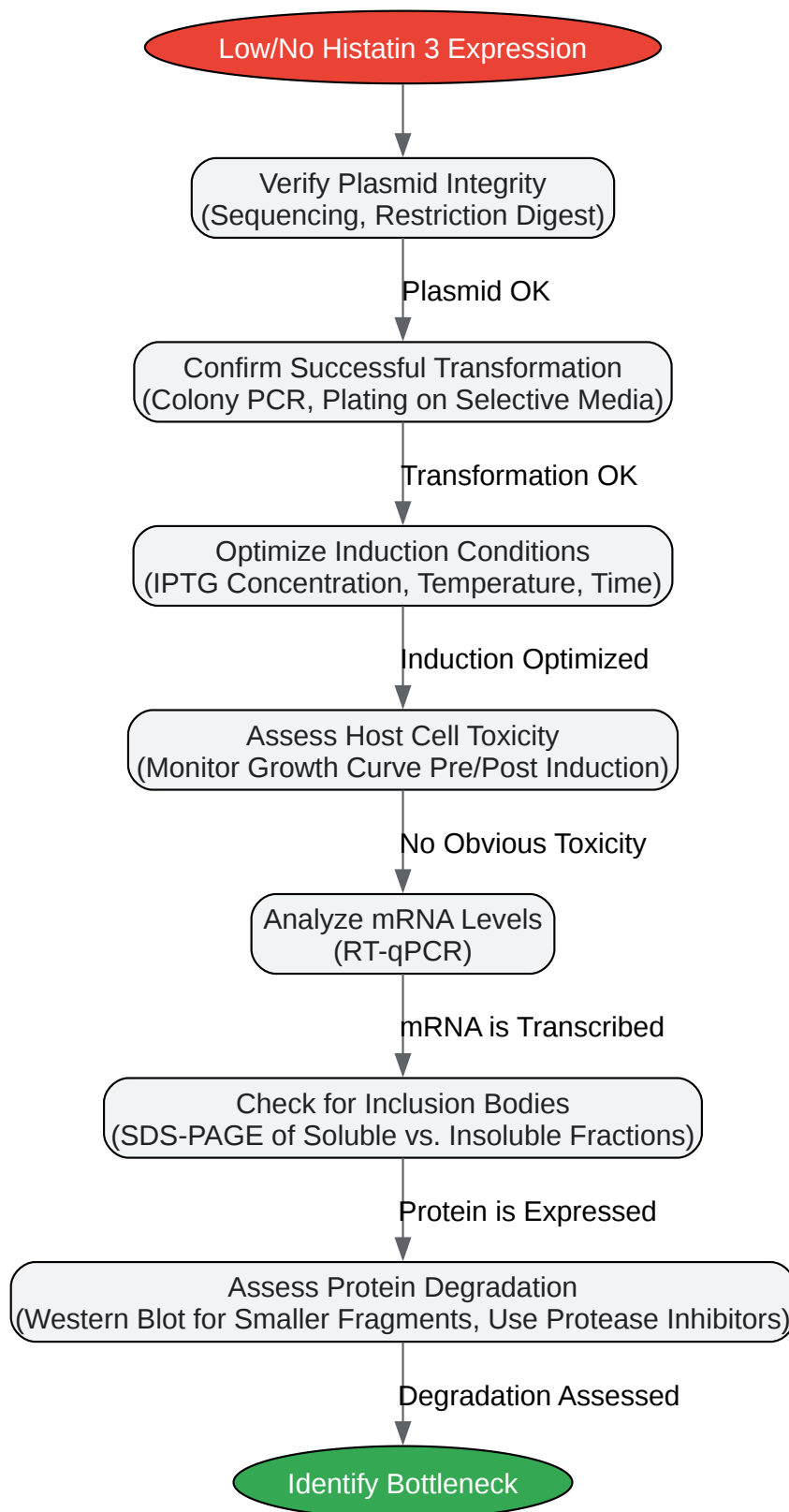
Welcome to the technical support center for recombinant **Histatin 3** expression. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize the production of this promising therapeutic peptide. **Histatin 3**, a small, cationic, histidine-rich salivary protein, presents unique challenges in recombinant expression systems. This guide provides detailed troubleshooting in a question-and-answer format, experimental protocols, and data to help you overcome low-yield issues.

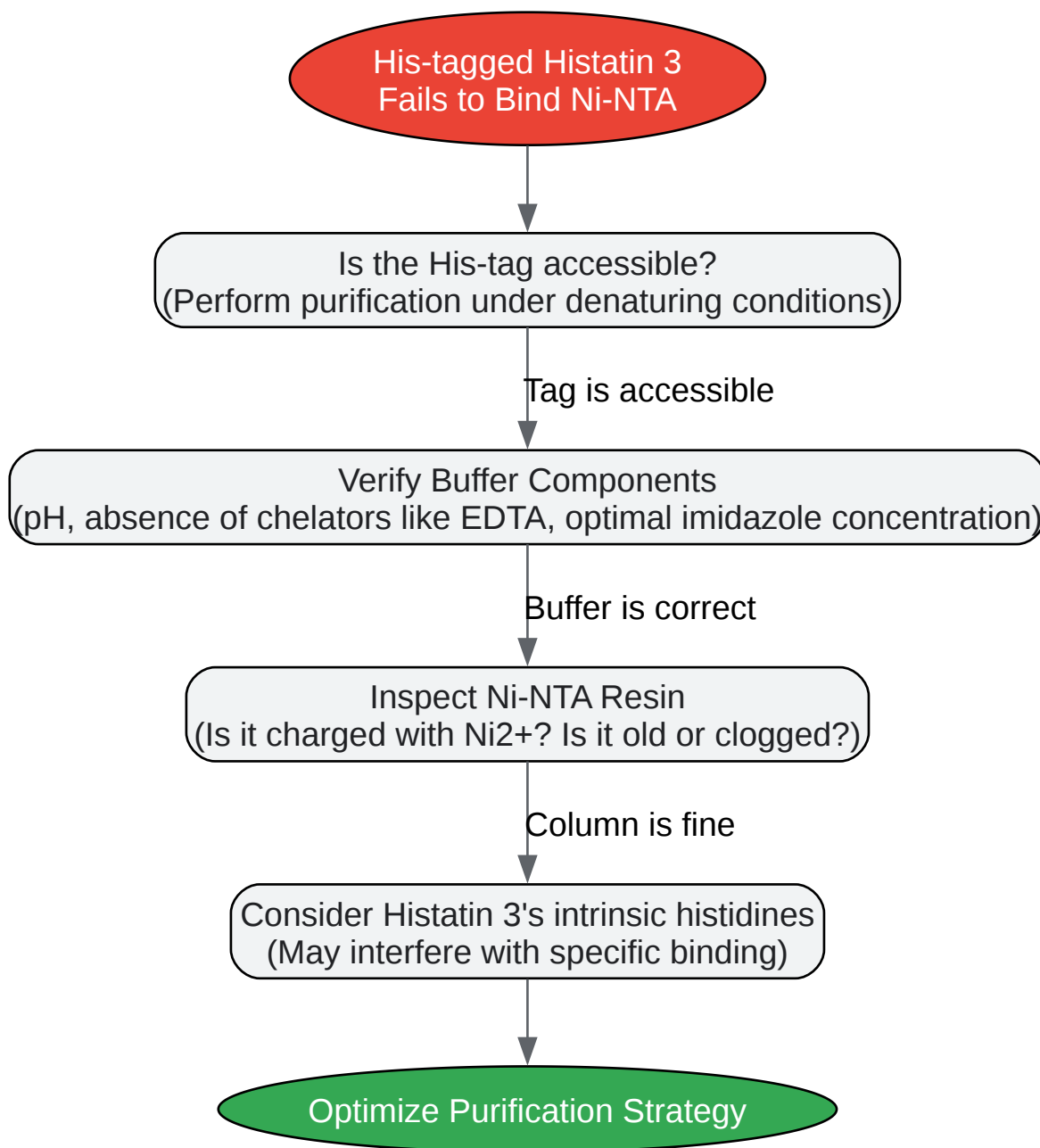
## Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common problems encountered during the expression and purification of recombinant **Histatin 3**.

**Q1:** My recombinant **Histatin 3** expression is very low or undetectable. What are the initial troubleshooting steps?

**A1:** Low or no expression is a common issue. Here's a logical workflow to diagnose the problem:





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